

BMS-690514 degradation and how to prevent it

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Compound of Interest		
Compound Name:	BMS-690514	
Cat. No.:	B1684447	Get Quote

Technical Support Center: BMS-690514

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and use of **BMS-690514** to minimize degradation and ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is BMS-690514 and what are its primary targets?

BMS-690514 is a potent, orally bioavailable small molecule inhibitor that targets multiple receptor tyrosine kinases. Its primary targets include the human epidermal growth factor receptor (HER) family (EGFR/HER1, HER2, HER4) and vascular endothelial growth factor receptors (VEGFRs) 1, 2, and 3. By inhibiting these pathways, **BMS-690514** can interfere with tumor cell proliferation, angiogenesis, and survival.

Q2: What are the basic physicochemical properties of BMS-690514?

Understanding the fundamental properties of **BMS-690514** is crucial for its proper handling and use in experiments. Key physicochemical data are summarized in the table below.



Property	Value	Source
Molecular Formula	C19H24N6O2	[1]
Molecular Weight	368.43 g/mol	[1]
Predicted Water Solubility	0.306 mg/mL	[2]
pKa (Strongest Basic)	9.51	[2]
pKa (Strongest Acidic)	14.09	[2]
LogP	~1	[2]

Q3: How should I store the solid (powder) form of BMS-690514?

For optimal stability, the solid form of **BMS-690514** should be stored under the following conditions:

- Short-term (days to weeks): Store at 0 4°C in a dry, dark environment.
- Long-term (months to years): Store at -20°C in a dry, dark environment.

It is also recommended to store the compound in a tightly sealed container to protect it from moisture, as some compounds can be hygroscopic.

Q4: What is the recommended solvent for preparing **BMS-690514** stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **BMS-690514**.[3] It is advisable to use anhydrous or high-purity DMSO to minimize the introduction of water, which could potentially accelerate degradation.

Q5: How should I store **BMS-690514** stock solutions?

Once dissolved in DMSO, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[4][5] These aliquots should be stored at -20°C or -80°C.[4][5] A general guideline for storing solutions is:

-80°C: Up to 6 months



• -20°C: Up to 1 month[5]

Troubleshooting Guide: Degradation and Stability

While specific forced degradation studies on **BMS-690514** are not publicly available, data from structurally related heterocyclic compounds suggest potential areas of instability. Studies on similar pyrrolo-pyridine derivatives have shown them to be photolabile and susceptible to degradation in both alkaline and acidic conditions, while remaining relatively stable at a neutral pH.

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Loss of compound activity over time in prepared aqueous solutions.	Hydrolysis. The pyrrolotriazine core may be susceptible to hydrolysis, particularly in acidic or basic aqueous solutions.	- Prepare fresh aqueous solutions for each experiment from a frozen DMSO stock If solutions must be stored, use a neutral pH buffer (pH 7.0-7.4) and store at 4°C for no more than 24 hours Avoid highly acidic or alkaline buffers.
Inconsistent results between experiments, especially when performed on different days.	Photodegradation. Exposure to light, particularly UV light, can degrade light-sensitive compounds.	- Protect solid compound and solutions from light at all times by using amber vials or by wrapping containers in aluminum foil Minimize exposure to ambient light during experimental procedures.
Precipitation of the compound when diluting from DMSO stock into aqueous media.	Low aqueous solubility. BMS-690514 has low water solubility.[2] Adding a concentrated DMSO stock directly to an aqueous buffer can cause the compound to precipitate.	- Perform serial dilutions of the DMSO stock in DMSO first to a lower concentration before the final dilution into your aqueous experimental medium Ensure the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent effects on cells and to maintain solubility.[5] - Vortex or sonicate briefly after the final dilution to ensure the compound is fully dissolved.
Gradual loss of potency of DMSO stock solution.	Improper storage or water contamination. Repeated freeze-thaw cycles can degrade the compound. Water	- Aliquot stock solutions into single-use volumes to avoid freeze-thaw cycles.[4] - Use anhydrous, high-purity DMSO







absorbed by DMSO can lead to hydrolysis over time.

for preparing stock solutions. -Ensure vials are tightly sealed to prevent moisture absorption.

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

- Equilibrate: Allow the vial of solid BMS-690514 to warm to room temperature before opening to prevent condensation of moisture.
- Weigh: Accurately weigh the desired amount of BMS-690514 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.684 mg of BMS-690514 (Molecular Weight = 368.43 g/mol).
- Dissolve: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Solubilize: Vortex the solution gently or sonicate in a water bath for a few minutes until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in amber or light-protected tubes. Store the aliquots at -20°C or -80°C.

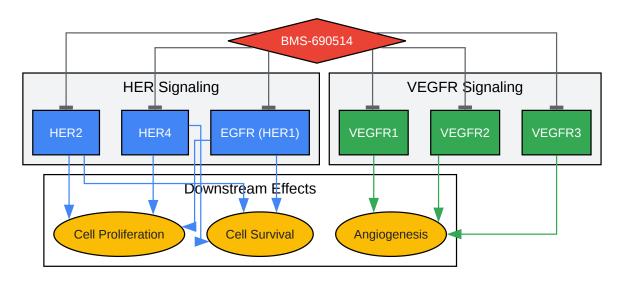
General Protocol for Treating Cells in Culture

- Thaw Stock Solution: Thaw a single aliquot of the BMS-690514 DMSO stock solution at room temperature.
- Prepare Intermediate Dilutions (if necessary): If a large dilution is required, perform an
 intermediate dilution of the DMSO stock into sterile cell culture medium or a neutral buffer
 (like PBS, pH 7.4).
- Final Dilution: Add the required volume of the stock or intermediate dilution to the cell culture medium to achieve the desired final concentration. The final concentration of DMSO should typically not exceed 0.5% to avoid solvent toxicity.



- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO (without the compound) to the cell culture medium of a separate set of cells.
- Incubate: Gently mix the medium and incubate the cells for the desired experimental duration.

Visualizations Signaling Pathways Inhibited by BMS-690514

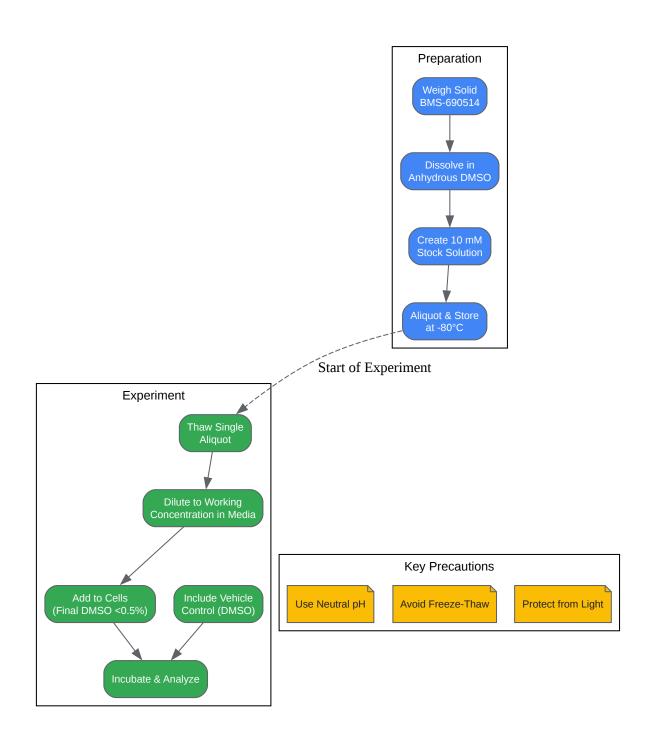


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Caption: Inhibition of HER and VEGFR signaling pathways by BMS-690514.

Experimental Workflow for BMS-690514 Use





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Caption: Recommended workflow for preparing and using BMS-690514 in experiments.



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